

4-(2,5-Dimethylphenylcarbamoyl)phenylboronic acid chemical properties

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Compound of Interest

Compound Name: 4-(2,5-Dimethylphenylcarbamoyl)phenylboronic acid

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An In-Depth Technical Guide to **4-(2,5-Dimethylphenylcarbamoyl)phenylboronic Acid**: Properties, Synthesis, and Applications

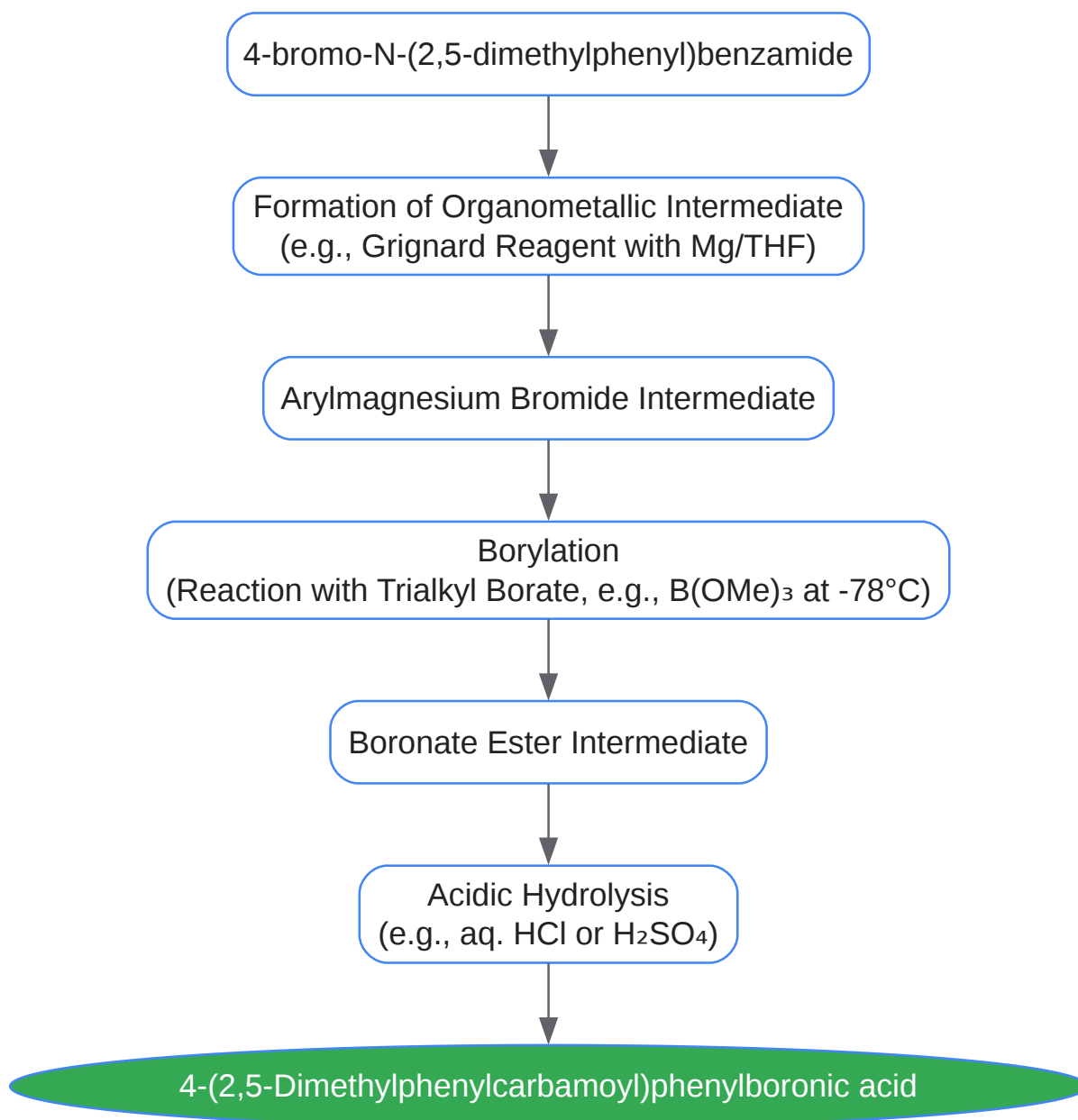
Executive Summary

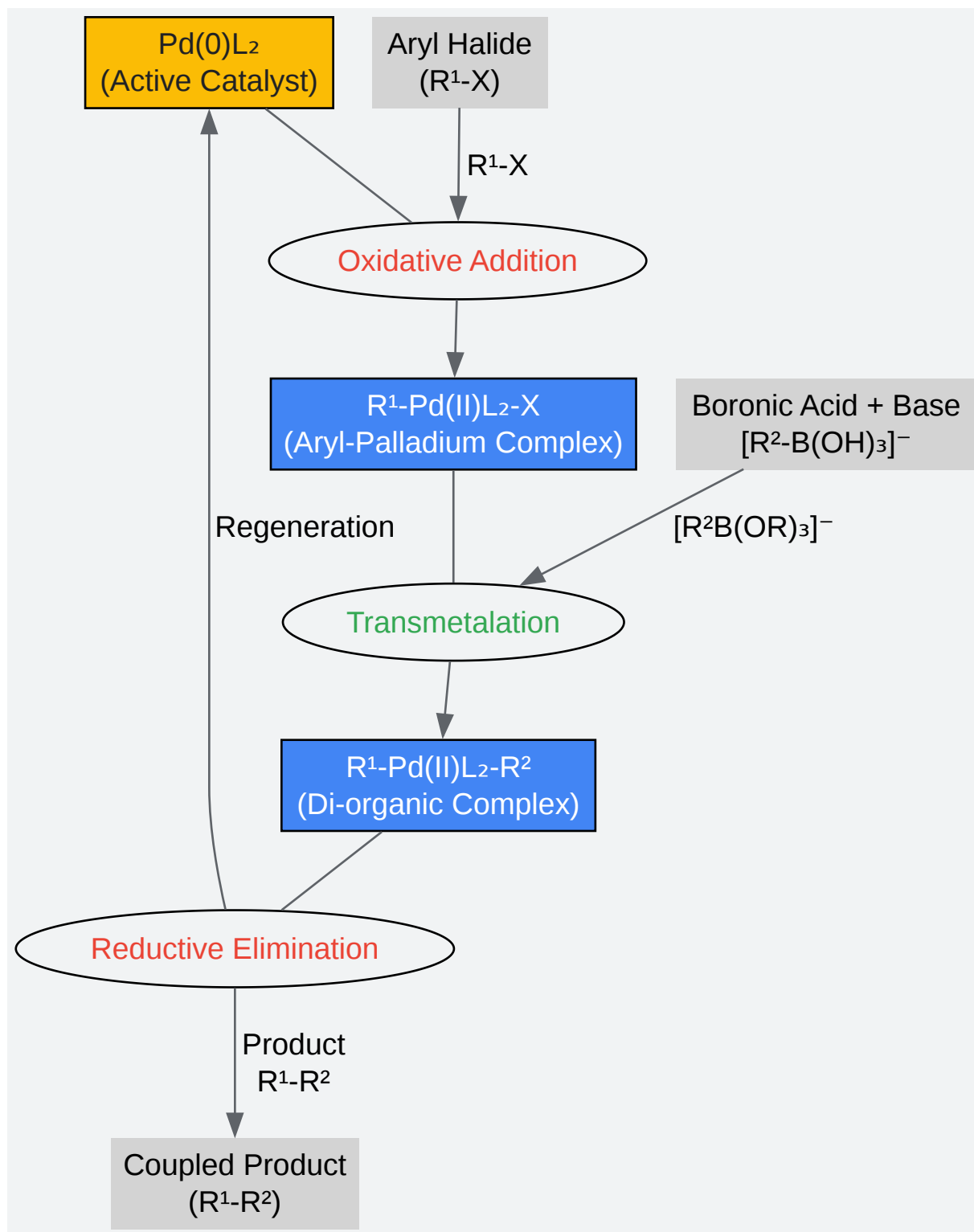
This technical guide provides a comprehensive overview of **4-(2,5-Dimethylphenylcarbamoyl)phenylboronic acid**, a specialized organoboron compound. Designed for researchers, medicinal chemists, and process development scientists, this document delves into the core chemical properties, synthesis, and critical applications of this reagent, with a particular focus on its role as a versatile building block in modern organic synthesis. Boronic acids and their derivatives are foundational in medicinal chemistry for creating novel therapeutics, and this specific molecule offers unique structural features for the development of complex, biologically active compounds.^{[1][2]} This guide synthesizes field-proven insights with established chemical principles, offering detailed protocols for its application and analysis to ensure experimental success and reproducibility.

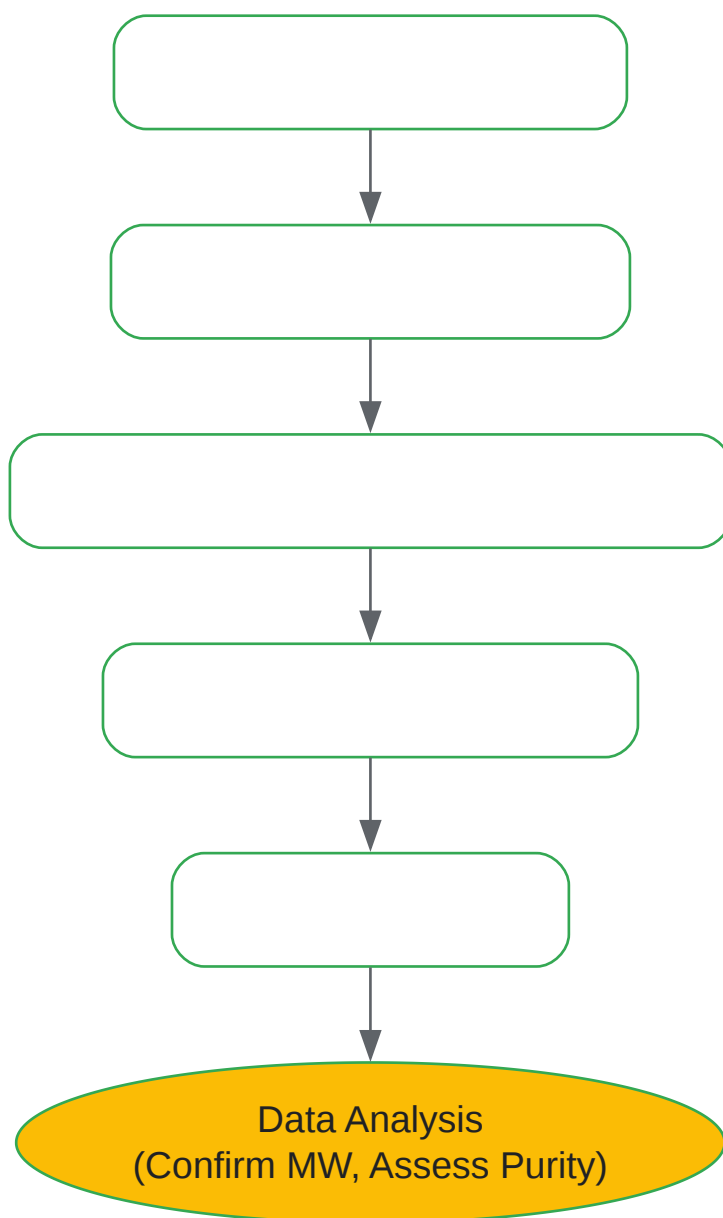
Chemical Identity and Core Properties

4-(2,5-Dimethylphenylcarbamoyl)phenylboronic acid is an aromatic boronic acid characterized by a phenyl ring substituted with both a boronic acid moiety and a bulky N-aryl carboxamide group. This distinct substitution pattern influences its reactivity, solubility, and utility in synthetic chemistry.

Chemical Structure







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References

- 1. Boronic Acids and Their Derivatives in Medicinal Chemistry: Synthesis and Biological Applications - PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
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